

Tacalcitol vs. Calcipotriol: A Comparative Analysis of Efficacy in Psoriasis Models

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Compound of Interest

Compound Name: Tacalcitol (monohydrate)

Cat. No.: B15708801

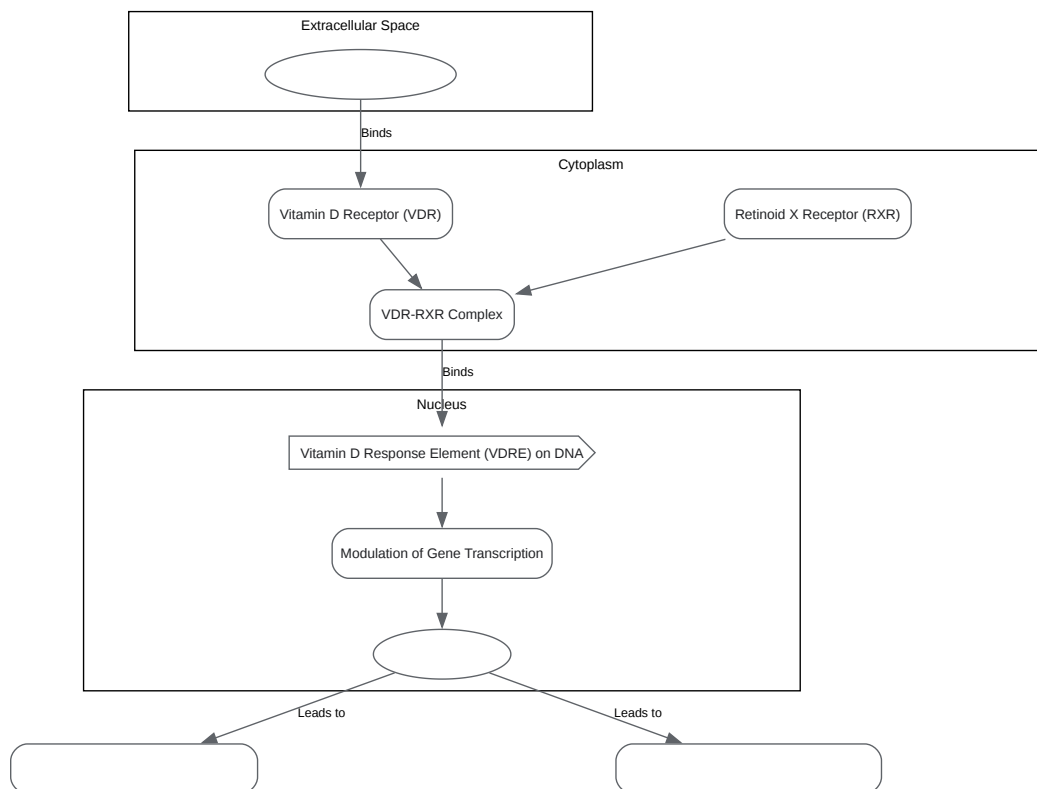
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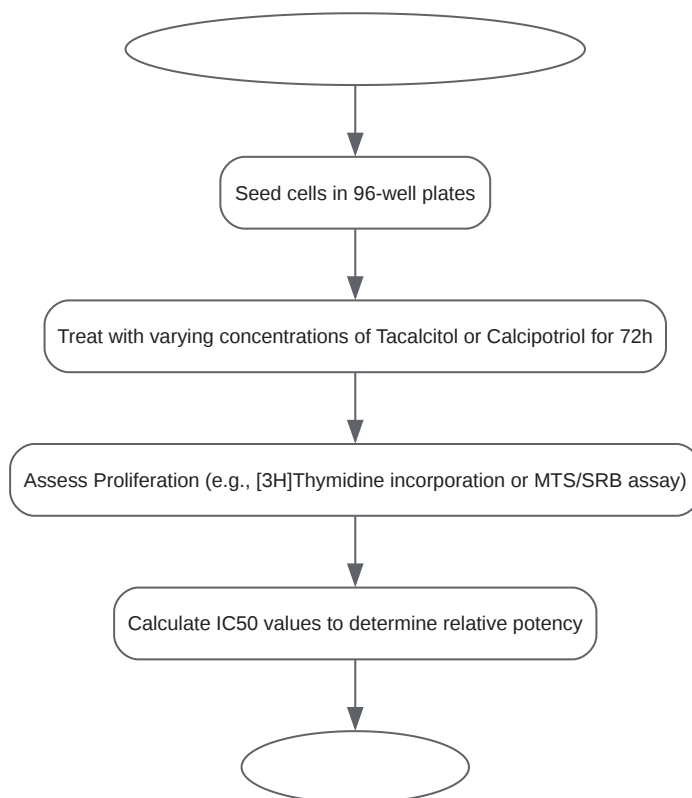
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the Vitamin D3 analogues tacalcitol and calcipotriol, focusing on their efficacy in preclinical and clinical models of psoriasis. The information is intended to assist researchers and drug development professionals in understanding the nuanced differences between these two widely used topical treatments.

Mechanism of Action: A Shared Pathway

Both tacalcitol and calcipotriol are synthetic analogues of calcitriol, the active form of vitamin D. [1] Their primary mechanism of action in psoriasis is mediated through the Vitamin D Receptor (VDR), a nuclear receptor present in keratinocytes. [2] Upon binding to the VDR, these analogues form a complex with the Retinoid X Receptor (RXR). This heterodimer then binds to Vitamin D Response Elements (VDREs) on the DNA, leading to the modulation of gene transcription. [2] This genomic cascade results in two key therapeutic effects: the inhibition of keratinocyte proliferation and the promotion of normal keratinocyte differentiation, addressing the hyperproliferative and aberrant differentiation state characteristic of psoriatic plaques. [1] Additionally, these compounds are understood to have immunomodulatory effects, further contributing to their anti-psoriatic action. [2]





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References

- 1. Topical Therapy in Psoriasis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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